

Acitazanolast hydrate CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acitazanolast hydrate*

Cat. No.: *B12723023*

[Get Quote](#)

An In-Depth Technical Guide to Acitazanolast Hydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acitazanolast hydrate**, a compound of interest in pharmaceutical research and development. This document collates critical chemical and physical data, and will delve into its mechanism of action and relevant experimental data to support further investigation and application.

Core Chemical and Physical Properties

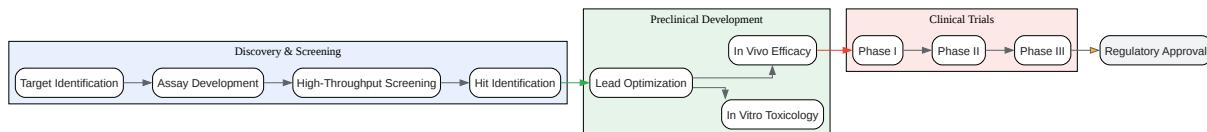
Acitazanolast is an anti-allergic agent and a leukotriene D4 antagonist.^[1] For clarity in research and documentation, it is crucial to distinguish between the anhydrous form and its hydrate.

Property	Acitazanolast (Anhydrous)	Acitazanolast Hydrate
CAS Number	114607-46-4[1][2]	1184521-48-9[3][4]
Molecular Formula	C9H7N5O3[1]	C9H7N5O3 · H2O[5]
Molecular Weight	233.18 g/mol [1][4]	251.20 g/mol [3][5]
Synonyms	3'-(1H-TETRAZOL-5-YL)OXANILIC ACID	Zepelin[3][5]
UNII	99Y8VJ356G	U6SU9ZSU4K[3]

Experimental Protocols & Signaling Pathways

Further investigation into the experimental methodologies and the specific signaling pathways modulated by **Acitazanolast hydrate** is ongoing. This section will be populated with detailed protocols and visual diagrams as data becomes available through continued research.

To illustrate the logical flow of a typical drug discovery and analysis pipeline, the following diagram is provided.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for drug discovery and development.

Further updates to this guide will include specific signaling pathway diagrams for **Acitazanolast hydrate**, detailing its mechanism of action at a molecular level, and

comprehensive experimental protocols derived from peer-reviewed literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acitazanolast | C9H7N5O3 | CID 2006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ACITAZANOLAST (PD013972, VWQZJJZGISNFOE-UHFFFAOYSA-N) [probes-drugs.org]
- 3. Acitazanolast Hydrate | C9H9N5O4 | CID 11954321 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [precision.fda.gov]
- 5. KEGG DRUG: Acitazanolast hydrate [kegg.jp]
- To cite this document: BenchChem. [Acitazanolast hydrate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12723023#acitazanolast-hydrate-cas-number-and-molecular-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com